

# Stability and Storage of Benzenesulfonic Anhydride: A Technical Guide

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## Compound of Interest

Compound Name: Benzenesulfonic Anhydride

Cat. No.: B1280428

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the stability and recommended storage conditions for **benzenesulfonic anhydride**. Understanding these parameters is critical for ensuring the compound's integrity and reactivity in research and development settings. This document outlines the known stability profile, optimal storage and handling procedures, and methodologies for assessing its degradation.

## Chemical and Physical Properties

**Benzenesulfonic anhydride** ( $(C_6H_5SO_2)_2O$ ) is a white to light orange crystalline solid.<sup>[1]</sup> It is a highly reactive organosulfur compound, primarily utilized as a potent electrophile and dehydrating agent in organic synthesis.<sup>[2]</sup> Its reactivity stems from the anhydride functionality, which makes the benzenesulfonyl group an excellent leaving group in nucleophilic substitution reactions.<sup>[2]</sup>

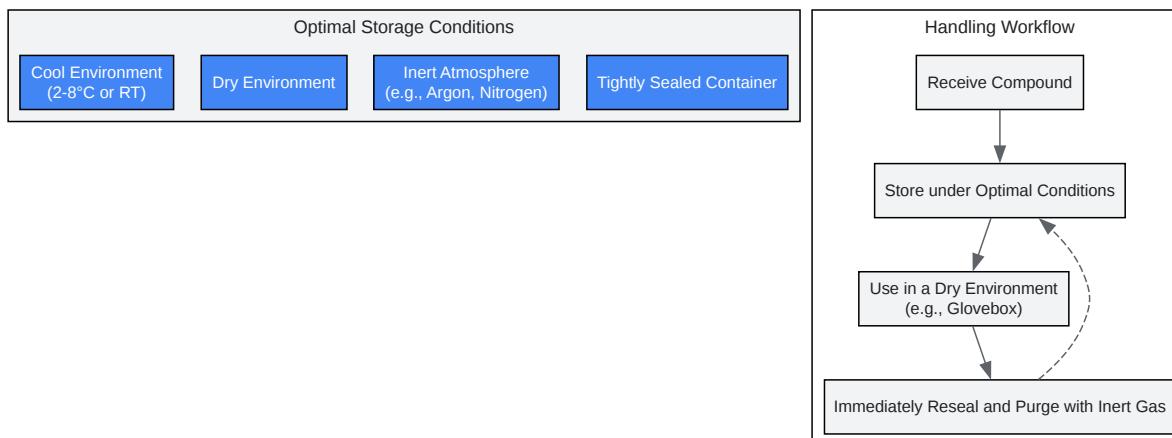
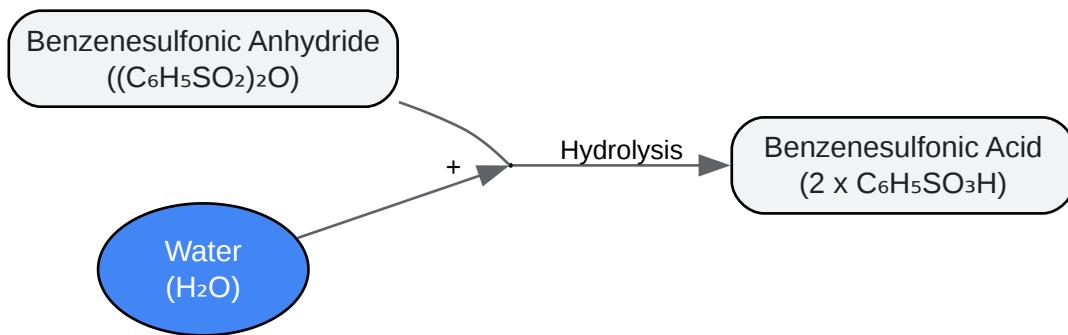
Property	Value	Source
Molecular Formula	$C_{12}H_{10}O_5S_2$	<a href="#">[3]</a>
Molecular Weight	298.33 g/mol	<a href="#">[3]</a> <a href="#">[4]</a>
Appearance	White to light yellow to light orange powder to crystal	<a href="#">[1]</a> <a href="#">[4]</a>
Melting Point	60-85 °C (softens around 55 °C); 88-91 °C (softens around 75 °C)	<a href="#">[1]</a>
Boiling Point	$463.7 \pm 28.0$ °C (Predicted)	<a href="#">[1]</a>
Density	$1.439 \pm 0.06$ g/cm <sup>3</sup> (Predicted)	<a href="#">[1]</a>

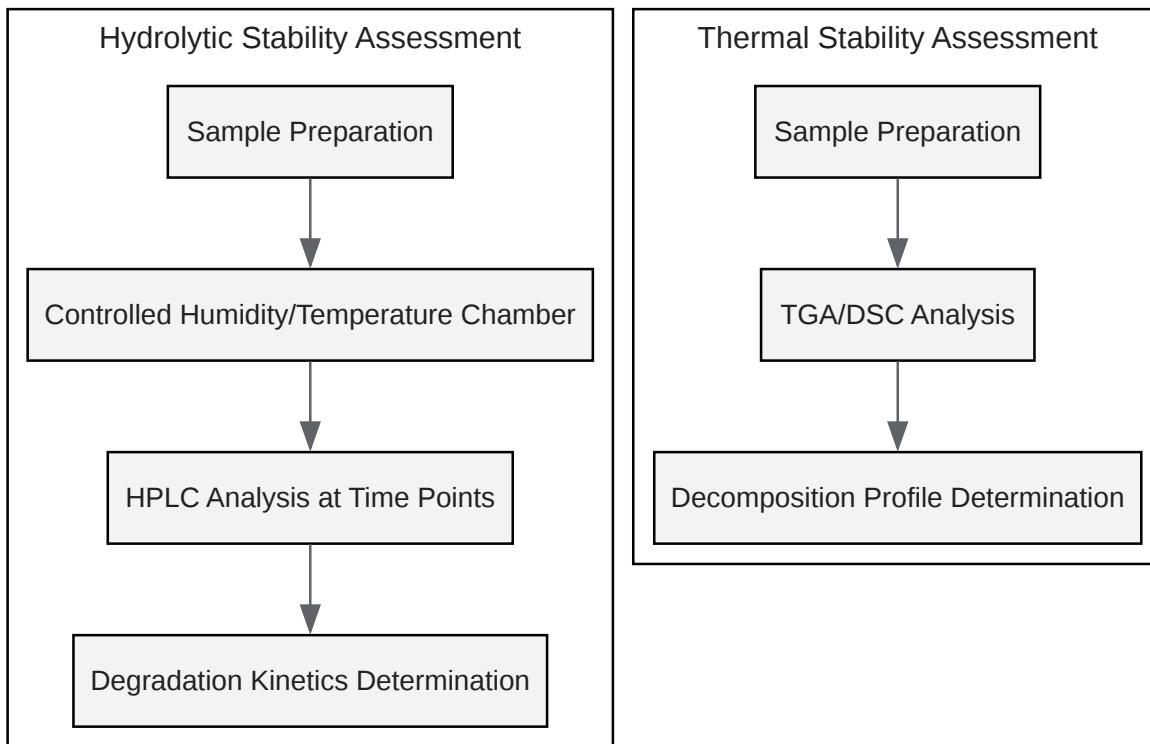
## Stability Profile

The primary factor affecting the stability of **benzenesulfonic anhydride** is its extreme sensitivity to moisture. It readily undergoes hydrolysis to form benzenesulfonic acid. This high reactivity with water necessitates stringent control of the storage environment to prevent degradation.

## Hydrolytic Stability

**Benzenesulfonic anhydride** reacts with water to yield two molecules of benzenesulfonic acid. This is the most significant degradation pathway.





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## References

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